Biological activity of 2-Chloro-n-(2-chloro-6-methylphenyl)acetamide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Chloro-n-(2-chloro-6-methylphenyl)acetamide*
CAS No.:	*6307-67-1*
Cat. No.:	*B108309*

Get Quote

An In-depth Technical Guide to the Biological Activity of **2-Chloro-n-(2-chloro-6-methylphenyl)acetamide**

Authored by a Senior Application Scientist

Abstract

This technical guide provides a comprehensive analysis of the biological activities of **2-Chloro-n-(2-chloro-6-methylphenyl)acetamide**, a member of the chloroacetamide class of chemical compounds. This document synthesizes current knowledge, focusing on its established roles as a fungicide and its potential as an antibacterial agent. We will delve into its physicochemical properties, explore putative mechanisms of action based on evidence from related chloroacetamide derivatives, and present detailed experimental protocols for its evaluation. This guide is intended for researchers, scientists, and professionals in drug development and agrochemical science, offering insights into the compound's therapeutic and practical potential.

© 2026 BenchChem. All rights reserved.

Introduction: Unveiling a Multifunctional Chloroacetamide

The chloroacetamide scaffold is a cornerstone in the synthesis of biologically active molecules, demonstrating a wide spectrum of applications ranging from herbicides to potential therapeutic agents.[1][2] **2-Chloro-n-(2-chloro-6-methylphenyl)acetamide** (CAS No: 6307-67-1) emerges from this versatile chemical family as a compound of significant interest.[3] While its primary recognized application is in crop protection as a fungicide, preliminary evidence also points towards its capacity to inhibit bacterial growth.[3] The urgency for novel antimicrobial agents to combat rising drug resistance makes a thorough investigation of such compounds not just a scientific curiosity, but a critical necessity.[4][5]

This guide moves beyond a simple data sheet to provide a holistic and in-depth perspective. As senior application scientists, our goal is to not only present the data but to illuminate the underlying scientific reasoning, to explain the causality behind experimental designs, and to offer a framework for future research and development. We will explore the known biological effects, infer potential mechanisms by examining its chemical relatives, and provide robust, self-validating experimental designs for researchers seeking to build upon this foundational knowledge.

Physicochemical Profile

A foundational understanding of a compound's physical and chemical properties is essential for any biological investigation, as these characteristics govern its solubility, stability, and bioavailability.

Property	Value	Source
CAS Number	6307-67-1	[3]
Molecular Formula	$C_9H_9Cl_2NO$	[3]
Molecular Weight	218.08 g/mol	[3]
Boiling Point	349.2 °C	[3]
SMILES	CC1=C(C(=CC=C1)Cl)NC(=O)CCl	[3]

© 2026 BenchChem. All rights reserved.

Core Biological Activities: A Compound of Dual Action

The primary biological activities attributed to **2-Chloro-n-(2-chloro-6-methylphenyl)acetamide** are its antifungal and antibacterial properties.[3] The broader class of chloroacetamide derivatives is known for a wide range of biological effects, including herbicidal and antioxidant activities.[1][4]

Antifungal Activity

2-Chloro-n-(2-chloro-6-methylphenyl)acetamide is identified as a fungicide effective against phytopathogenic fungi.[3] This positions it as a valuable agent in crop protection. The fungicidal properties are attributed to its ability to interfere with essential fungal cellular processes.[3]

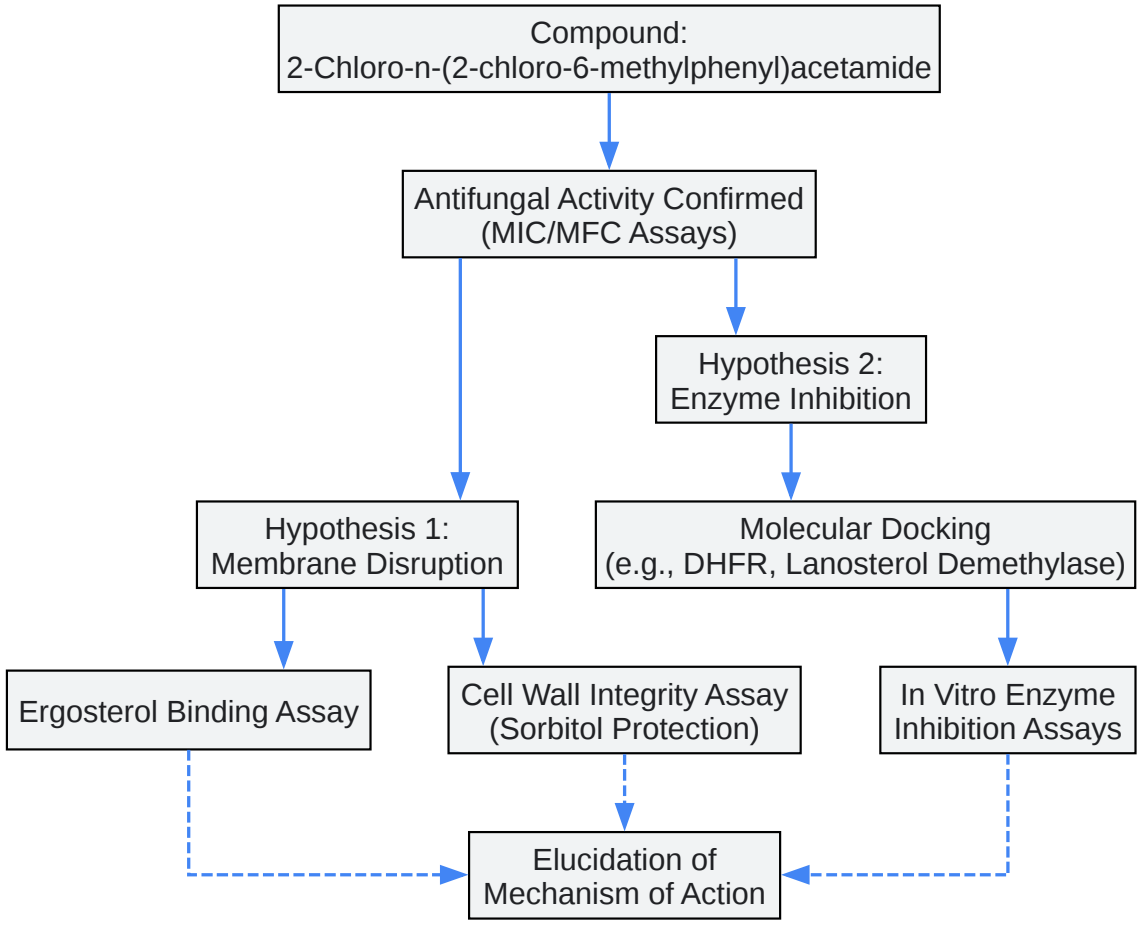
While specific mechanistic studies on this particular compound are not extensively detailed in the available literature, research on analogous chloroacetamides provides valuable, inferential insights. For instance, the antifungal action of other chloroacetamides has been linked to:

- Disruption of the Fungal Cell Membrane: Some derivatives are thought to act by binding to ergosterol, a key component of the fungal cell membrane, leading to increased permeability and cell death.[6]
- Enzyme Inhibition: Molecular docking studies on various chloroacetamide derivatives suggest they can bind to and inhibit crucial fungal enzymes like lanosterol 14-alpha demethylase, which is involved in ergosterol biosynthesis.[4][7] Another potential target is dihydrofolate reductase (DHFR), an enzyme essential for nucleotide synthesis.[8]

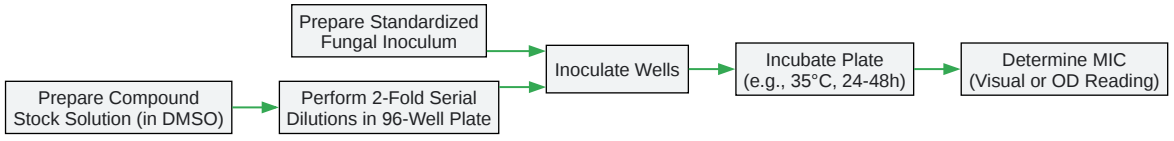
The workflow for investigating these potential mechanisms is critical for confirming the compound's mode of action.

© 2026 BenchChem. All rights reserved.

Mechanism of Action Investigation Workflow



MIC Determination Workflow



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Caption: Experimental workflow for MIC determination.

Future Perspectives and Conclusion

2-Chloro-n-(2-chloro-6-methylphenyl)acetamide presents a compelling profile as a biologically active molecule. Its established role as a fungicide is clear, but its potential as a broad-spectrum antimicrobial agent warrants significant further investigation. [3] Future research should focus on:

- Detailed Mechanistic Studies: Elucidating the precise molecular targets in both fungal and bacterial pathogens.
- Structure-Activity Relationship (SAR) Studies: Synthesizing and testing derivatives to optimize potency and selectivity while minimizing potential toxicity.
- Broad-Spectrum Activity Screening: Evaluating its efficacy against a wider panel of clinically relevant and drug-resistant microbes.
- Toxicological Evaluation: Conducting comprehensive in vitro and in vivo toxicological studies to establish a clear safety profile.

In conclusion, **2-Chloro-n-(2-chloro-6-methylphenyl)acetamide** is more than just a simple chemical intermediate. It is a molecule with proven biological activity and the potential for expanded applications in both agriculture and medicine. The insights and protocols provided in this guide serve as a foundational platform for scientists and researchers to unlock the full potential of this promising chloroacetamide derivative.

References

- Synthesis, antimicrobial, antioxidant and molecular docking studies of novel multifunctional chloroacetamide derivatives. (2024). Taylor & Francis Online. [Link]
- Synthesis, antibacterial activity and docking studies of chloroacetamide derivatives. (2019). ResearchGate. [Link]

© 2026 BenchChem. All rights reserved.

- Synthesis, antimicrobial, antioxidant and molecular docking studies of novel multifunctional chloroacetamide derivatives. Taylor & Francis Online. [Link]
- A chloroacetamide derivative as a potent candidate for fusariosis treatment. (2022). Lume UFRGS. [Link]
- Antifungal activity of 2-chloro-N-phenylacetamide: a new molecule with fungicidal and antibiofilm activity against fluconazole-resistant Candida spp. (2022). SciELO. [Link]
- Utilisation of bis-chloroacetamide derivative in the synthesis of new biologically active sulfide compounds. (2021). SciELO South Africa. [Link]
- 2-Chloro-N-chloromethyl-N-(2-ethyl-6-methylphenyl)acetamide. National Center for Biotechnology Information. [Link]
- MSDS of 2-Chloro-N-(2,6-dimethylphenyl)acetamide. (2010). Capot Chemical. [Link]
- Antifungal activity of 2-chloro-N-phenylacetamide: a new molecule with fungicidal and antibiofilm activity against fluconazole-resistant Candida spp. (2022). PubMed. [Link]
- Antifungal activity and mechanism of action of 2-chloro-N -phenylacetamide: a new molecule with activity against strains of Aspergillus flavus. (2021). PubMed. [Link]
- Antifungal activity of 2-chloro-N-phenylacetamide, docking and molecular dynamics studies against clinical isolates of Candida tropicalis and Candida parapsilosis. (2022). PubMed. [Link]
- Antifungal activity and mechanism of action of 2-chloro-N-phenylacetamide. (2021). SciELO. [Link]
- 2-Chloro-N-chloromethyl-N-(2-ethyl-6-methylphenyl)acetamide. IUCr Journals. [Link]
- SYNTHESIS OF BIOLOGICALLY ACTIVE 2-CHLORO-N-ALKYL/ARYL ACETAMIDE DERIVATIVES. (2012). International Journal of Pharma Sciences and Research. [Link]
- Exploring 2-Chloro-N-(2-ethyl-6-methylphenyl)acetamide: A Key Pesticide Intermediate. LookChem. [Link]

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. lume.ufrgs.br [lume.ufrgs.br]
- 2. ijpsr.info [ijpsr.info]
- 3. biosynth.com [biosynth.com]
- 4. tandfonline.com [tandfonline.com]
- 5. researchgate.net [researchgate.net]
- 6. Antifungal activity and mechanism of action of 2-chloro-N -phenylacetamide: a new molecule with activity against strains of Aspergillus flavus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. tandfonline.com [tandfonline.com]
- 8. Antifungal activity of 2-chloro-N-phenylacetamide, docking and molecular dynamics studies against clinical isolates of Candida tropicalis and Candida parapsilosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Biological activity of 2-Chloro-n-(2-chloro-6-methylphenyl)acetamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108309/docs#biological-activity-of-2-chloro-n-2-chloro-6-methylphenyl-acetamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.